

# Navigating the Safety Landscape of Equilin-d4: A Technical Guide

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## Compound of Interest

Compound Name: *Equilin-d4*

Cat. No.: *B589522*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Equilin-d4**, a deuterated form of the estrogenic steroid hormone Equilin. The information presented is collated from various Safety Data Sheets (SDS) to ensure a thorough understanding of the compound's properties, hazards, and handling requirements. This document is intended to serve as an essential resource for laboratory personnel and researchers engaged in drug development and other scientific investigations involving **Equilin-d4**.

## Section 1: Chemical and Physical Properties

A clear understanding of the physical and chemical characteristics of **Equilin-d4** is fundamental to its safe handling and use in experimental settings. The following table summarizes the key properties of this compound.

Property	Value	Source
Chemical Name	(9S,13S,14S)-2,4,16,16-tetradeuterio-3-hydroxy-13-methyl-6,9,11,12,14,15-hexahydrocyclopenta[a]phenanthren-17-one	[1][2]
Synonyms	Equilin-2,4,16,16-d4, 7-Dehydroestrone-d4	[2][3][4][5][6]
CAS Number	285979-79-5	[1][3][4][5]
Molecular Formula	C <sub>18</sub> H <sub>16</sub> D <sub>4</sub> O <sub>2</sub>	[1][7]
Molecular Weight	272.37 g/mol	[1][3][7]
Appearance	Solid	[3]
Melting Point	238-240 °C	[1][3]
Isotopic Purity	98 atom % D	[3]
Optical Activity	[α] <sub>25/D</sub> +325°, c = 2 in ethanol	[3]

## Section 2: Hazard Identification and Toxicological Profile

**Equilin-d4** is classified as a hazardous substance. The primary health concerns are related to its potential carcinogenicity and reproductive toxicity.

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Carcinogenicity	2	H351: Suspected of causing cancer
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child
Acute Oral Toxicity	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source:[1][3][8]

#### Toxicological Summary:

While detailed toxicological studies specifically for **Equilin-d4** are not publicly available in the reviewed safety data sheets, the hazard classifications suggest significant health risks. The parent compound, Equilin, is a known estrogenic substance, and its biological activity is the basis for the presumed hazards of its deuterated analog. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

## Section 3: Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when working with **Equilin-d4** to minimize exposure and mitigate risks.

#### Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified laboratory hood.[8][9]
- Ensure easy access to safety showers and eyewash stations.[8]

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)[\[8\]](#)
- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber) and a lab coat.[\[1\]](#)[\[8\]](#)
- Respiratory Protection: If dusts are generated, a NIOSH-approved respirator is recommended.

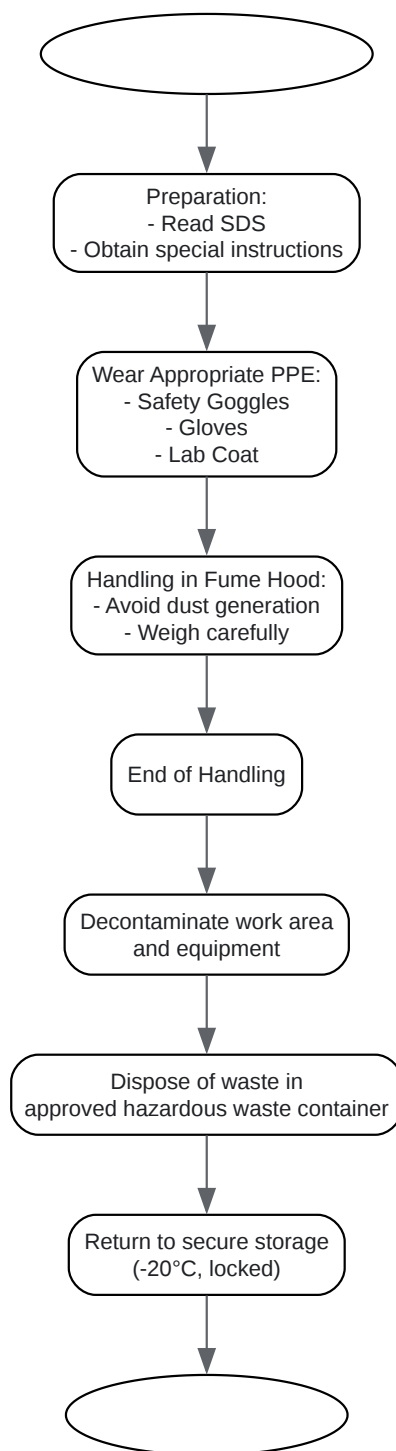
#### Handling Procedures:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[8\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)
- Do not eat, drink, or smoke in areas where the compound is handled or stored.[\[8\]](#)
- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[1\]](#)

#### Storage Conditions:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[8\]](#)
- Recommended storage temperature is -20°C.[\[8\]](#)
- Store locked up.[\[1\]](#)[\[8\]](#)

#### Logical Workflow for Handling **Equilin-d4**



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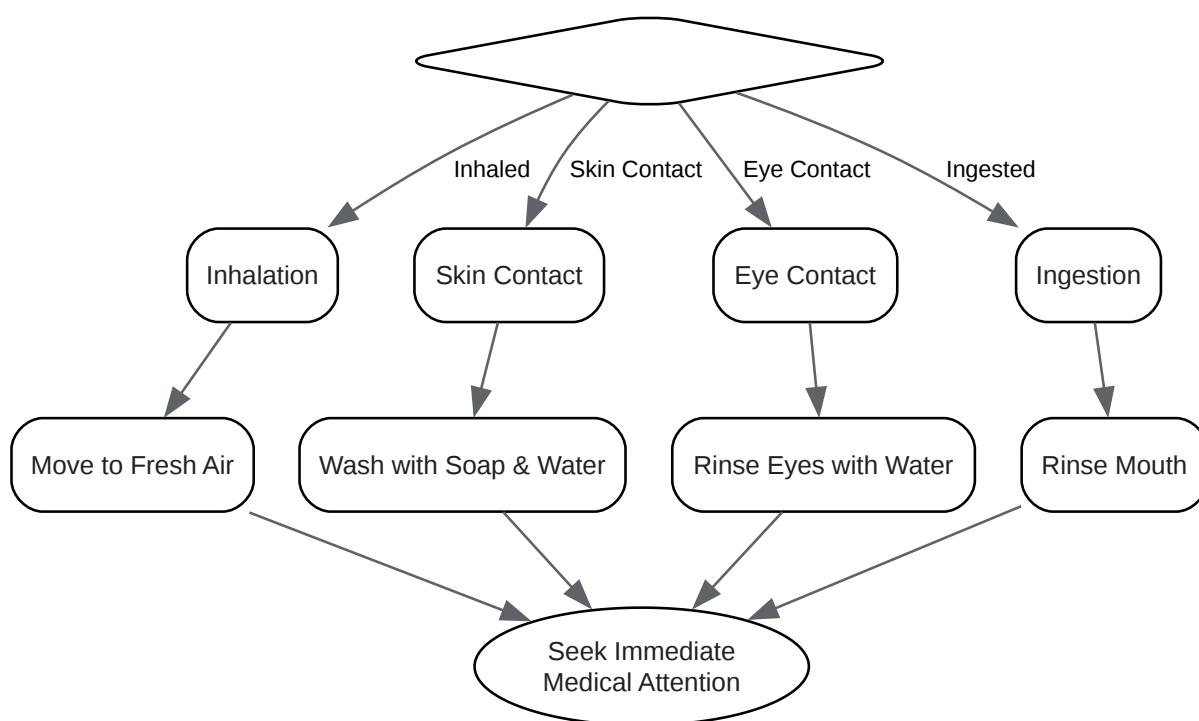
Caption: A logical workflow for the safe handling of **Equilin-d4** from preparation to completion.

## Section 4: Emergency and First-Aid Measures

In the event of accidental exposure, immediate and appropriate first-aid measures are crucial.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. <a href="#">[1]</a> <a href="#">[8]</a>
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention. <a href="#">[1]</a> <a href="#">[8]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention. <a href="#">[1]</a> <a href="#">[8]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention. <a href="#">[1]</a> <a href="#">[8]</a>

### Emergency Response Decision Tree



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Caption: A decision tree for first-aid response to accidental exposure to **Equilin-d4**.

## Section 5: Experimental Protocols

The Safety Data Sheets for **Equilin-d4** summarize the results of toxicological assessments but do not provide detailed experimental protocols for these studies. The hazard classifications are derived from standardized tests, such as those for acute toxicity (e.g., OECD TG 420), skin and eye irritation (e.g., OECD TG 404, 405), and carcinogenicity/mutagenicity (e.g., Ames test, in vivo micronucleus assay). For specific, non-regulatory experimental uses of **Equilin-d4**, researchers must develop their own detailed protocols that incorporate the safety and handling information outlined in this guide.

## Section 6: Spillage and Disposal

Accidental spills must be handled promptly and safely.

Spill Response:

- Evacuate the area and ensure adequate ventilation.

- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed container for disposal.
- Clean the spill area with a suitable decontamination solution.

#### Disposal:

- Dispose of **Equilin-d4** and contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[8] Do not allow the substance to enter drains or waterways.[9]

This technical guide is intended to provide a comprehensive overview of the safety data for **Equilin-d4**. It is not a substitute for a thorough review of the original Safety Data Sheet provided by the supplier and adherence to all institutional and regulatory safety protocols. Researchers are encouraged to consult with their institution's Environmental Health and Safety (EHS) department for guidance on the specific handling and disposal requirements for this compound.

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